

An In-depth Technical Guide to 4-Acetoxyisophthalic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Acetoxyisophthalic Acid

CAS No.: 5985-26-2

Cat. No.: B566177

[Get Quote](#)

This guide provides a comprehensive technical overview of **4-Acetoxyisophthalic Acid**, a key chemical intermediate. Tailored for researchers, scientists, and professionals in drug development and material science, this document delves into the compound's molecular structure, synthesis, analytical characterization, and applications, grounding all claims in verifiable, authoritative sources.

Introduction: The Strategic Importance of 4-Acetoxyisophthalic Acid

4-Acetoxyisophthalic acid, a derivative of 4-hydroxyisophthalic acid, is an aromatic compound of significant interest in organic synthesis. Its structure, featuring two carboxylic acid groups and an acetoxy substituent on a benzene ring, offers a unique combination of reactivity and functionality. This trifunctional nature makes it a versatile building block for creating complex molecules, including pharmacologically active agents and advanced polymers.^[1] The strategic placement of these groups allows for selective chemical modifications, making it a valuable precursor in various industrial and research applications.^{[1][2]}

Molecular Structure and Physicochemical Properties

The foundational element of **4-Acetoxyisophthalic Acid** is its isophthalic acid backbone (benzene-1,3-dicarboxylic acid), with an acetoxy group (-OCOCH₃) at the 4-position. This arrangement dictates its chemical behavior and physical properties.

Structural Breakdown

The molecule's geometry and electron distribution are key to its reactivity. The two carboxylic acid groups are electron-withdrawing, influencing the acidity and reactivity of the aromatic ring, while the acetoxy group can participate in hydrolysis and esterification reactions.

► View Chemical Structure Diagram

Caption: Chemical structure of **4-Acetoxyisophthalic Acid**.

Physicochemical Data

Quantitative data provides a baseline for experimental design, including solvent selection and reaction temperature. The properties listed below are for the parent compound, 4-hydroxyisophthalic acid, which is the direct precursor.

Property	Value	Source
Molecular Formula	C ₈ H ₆ O ₅	[3]
Molecular Weight	182.13 g/mol	[3]
Appearance	White to off-white crystalline powder	[2]
Melting Point	Decomposes at 314-315°C	[3]
Water Solubility	0.3 g/L at 24°C	[2][3]
pKa	~2.0 (Predicted)	[2]

Synthesis and Purification

The most common and direct route to **4-Acetoxyisophthalic Acid** is through the acetylation of its precursor, 4-hydroxyisophthalic acid. This reaction is a standard esterification where the phenolic hydroxyl group is converted into an acetoxy group.

Rationale for Synthetic Approach

The acetylation of a phenol is a robust and high-yielding reaction. Acetic anhydride is typically chosen as the acetylating agent due to its high reactivity and the convenient removal of the acetic acid byproduct. An acid catalyst, such as sulfuric acid, is often employed to protonate the anhydride, making it a more potent electrophile and accelerating the reaction. The choice of reflux conditions ensures the reaction proceeds to completion in a reasonable timeframe.^[4]

Detailed Experimental Protocol: Acetylation of 4-Hydroxyisophthalic Acid

This protocol describes a representative lab-scale synthesis.

Materials:

- 4-hydroxyisophthalic acid
- Acetic anhydride
- Concentrated sulfuric acid (catalytic amount)
- Deionized water
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, suspend 4-hydroxyisophthalic acid in an excess of acetic anhydride.

- **Catalysis:** Carefully add a few drops of concentrated sulfuric acid to the mixture.
- **Reaction:** Heat the mixture to reflux and maintain for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Quenching:** After the reaction is complete, cool the mixture to room temperature and slowly pour it over crushed ice to quench the excess acetic anhydride.
- **Extraction:** Transfer the aqueous mixture to a separatory funnel and extract the product with ethyl acetate (3x).
- **Washing:** Combine the organic layers and wash sequentially with deionized water, saturated sodium bicarbonate solution (to remove acidic impurities), and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure to yield the crude **4-Acetoxyisophthalic Acid**.
- **Purification:** The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes).

► **View Synthesis Workflow Diagram**



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **4-Acetoxyisophthalic Acid**.

Spectroscopic and Analytical Characterization

Structural confirmation is paramount. A combination of spectroscopic techniques provides unambiguous evidence for the successful synthesis and purity of **4-Acetoxyisophthalic Acid**.

¹H NMR Spectroscopy

Proton NMR is used to confirm the presence and connectivity of hydrogen atoms in the molecule. The spectrum of **4-Acetoxyisophthalic Acid** is expected to show:

- **Aromatic Protons:** Three distinct signals in the aromatic region (typically δ 7.5-8.5 ppm), corresponding to the three protons on the benzene ring. Their splitting patterns (doublets, doublet of doublets) will confirm the 1,3,4-substitution pattern.
- **Acetoxy Methyl Protons:** A sharp singlet at approximately δ 2.1-2.3 ppm, integrating to three protons, which is characteristic of the acetyl methyl group.
- **Carboxylic Acid Protons:** Two broad singlets at a downfield chemical shift (often $> \delta$ 10 ppm), which may exchange with D_2O .

Infrared (IR) Spectroscopy

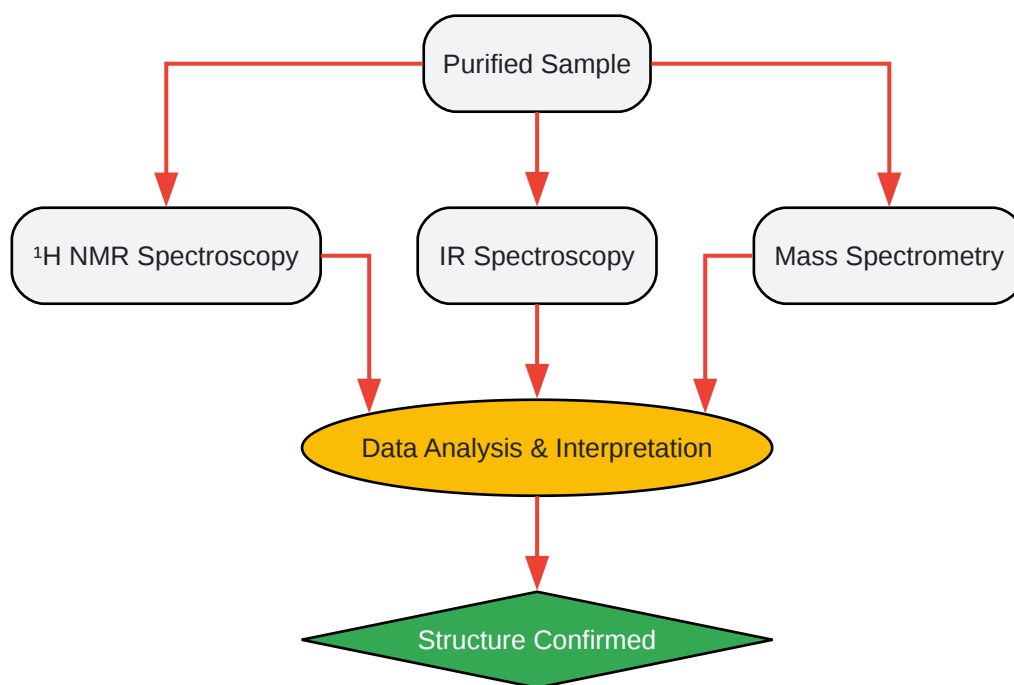
IR spectroscopy identifies the functional groups present in the molecule. Key absorption bands include:

- **C=O Stretch (Carboxylic Acid):** A very broad band from ~ 2500 - 3300 cm^{-1} (due to O-H stretching) and a strong, sharp absorption around 1700 - 1725 cm^{-1} .^{[5][6]}
- **C=O Stretch (Ester):** A strong, sharp absorption band around 1760 - 1770 cm^{-1} .
- **C-O Stretch:** Bands in the 1300 - 1000 cm^{-1} region corresponding to the C-O bonds of the ester and carboxylic acids.^[6]

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound, confirming its elemental composition. For **4-Acetoxyisophthalic Acid** ($C_8H_6O_5$), the expected molecular ion peak $[M]^+$ would be at an m/z of 182.13.^[3] High-resolution mass spectrometry (HRMS) can confirm the exact mass to within a few parts per million. Common fragmentation patterns may include the loss of an acetyl group (CH_3CO) or a carboxyl group ($COOH$).

► **View Analytical Workflow Diagram**



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. guidechem.com [guidechem.com]
- 3. 4-Hydroxyisophthalic Acid [drugfuture.com]
- 4. 599. 4-Hydroxyisophthalic acid - Journal of the Chemical Society (Resumed) (RSC Publishing) [pubs.rsc.org]
- 5. youtube.com [youtube.com]
- 6. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Acetoxyisophthalic Acid]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b566177/docs#an-in-depth-technical-guide-to-4-acetoxyisophthalic-acid\]](https://www.benchchem.com/product/b566177/docs#an-in-depth-technical-guide-to-4-acetoxyisophthalic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)